

Application Notes: 10-DEBC Hydrochloride

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Compound of Interest

Compound Name: 10-DEBC

Cat. No.: B038847

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Introduction

10-DEBC hydrochloride, also known as Akt Inhibitor X, is a cell-permeable phenoxazine derivative that functions as a potent and selective inhibitor of the serine/threonine kinase Akt (also known as Protein Kinase B or PKB).^{[1][2][3]} Akt is a critical node in cellular signaling pathways, governing essential processes such as cell survival, proliferation, metabolism, and growth.^[1] The dysregulation of the Akt signaling cascade is a common feature in various diseases, including cancer, making it a key target for therapeutic development.

Mechanism of Action

10-DEBC hydrochloride exerts its inhibitory effect by preventing the phosphorylation and subsequent activation of Akt stimulated by growth factors like IGF-1.^{[1][3]} This inhibition is highly selective, with studies showing no significant activity against upstream or related kinases such as PDK1, SGK1, or PI 3-kinase.^[1] By blocking Akt activation, **10-DEBC** effectively suppresses the downstream signaling cascade, including key effectors like mTOR, p70 S6 kinase, and the S6 ribosomal protein.^[1] This disruption of the Akt pathway ultimately leads to the inhibition of cell growth and the induction of apoptosis in sensitive cell lines, such as rhabdomyosarcoma cells.^[1]

Applications

Given its role as a selective Akt inhibitor, **10-DEBC** is a valuable tool for researchers in various fields:

- **Cancer Biology:** Investigating the role of the Akt pathway in tumor progression, cell survival, and resistance to therapy. It has been used to study cancers like glioblastoma and has been shown to inhibit cell growth with an IC_{50} value of approximately 2-6 μM .[\[1\]](#)[\[4\]](#)
- **Signal Transduction Research:** Elucidating the specific roles of Akt in various signaling cascades and cellular processes.
- **Drug Development:** Serving as a reference compound or starting point for the development of novel therapeutics targeting the Akt pathway.
- **Infectious Disease:** Recent studies have explored its potential as an agent against infections like *Mycobacterium abscessus*.[\[2\]](#)

Quantitative Data Summary

The following table summarizes the key properties of **10-DEBC** hydrochloride for laboratory use.

Property	Value	Source(s)
Chemical Name	10-[4'-(N,N-Diethylamino)butyl]-2-chlorophenoxazine hydrochloride	[1]
Synonym(s)	Akt Inhibitor X	[1][3][5]
CAS Number	925681-41-0	[1][6]
Molecular Weight	381.34 g/mol (Note: Always use batch-specific M.Wt from vial/CoA)	[1]
Chemical Formula	C ₂₀ H ₂₅ N ₂ OCl·HCl	
Purity	≥98% (by HPLC)	[1]
Appearance	Crystalline solid / Powder	[3][6]
Solubility (Max Conc.)	Soluble to 100 mM in Water and 100 mM in DMSO	[1][6]
Storage (Solid Form)	Short-term: Desiccate at +4°C; Long-term: Desiccate at -20°C	[3]
Stock Solution Storage	Store in aliquots at -20°C (up to 1 month) or -80°C (up to 6 months)	[3][7]

Experimental Protocols

Protocol 1: Preparation of a 10 mM 10-DEBC Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for subsequent dilutions to working concentrations (e.g., 2.5 µM - 10 µM).

Materials:

- **10-DEBC** hydrochloride powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile, DNase/RNase-free microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

Safety Precautions:

- **10-DEBC** is a bioactive compound. Handle with care, using appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Work in a chemical fume hood when handling the powder and DMSO.
- Consult the Material Safety Data Sheet (MSDS) before use.

Procedure:

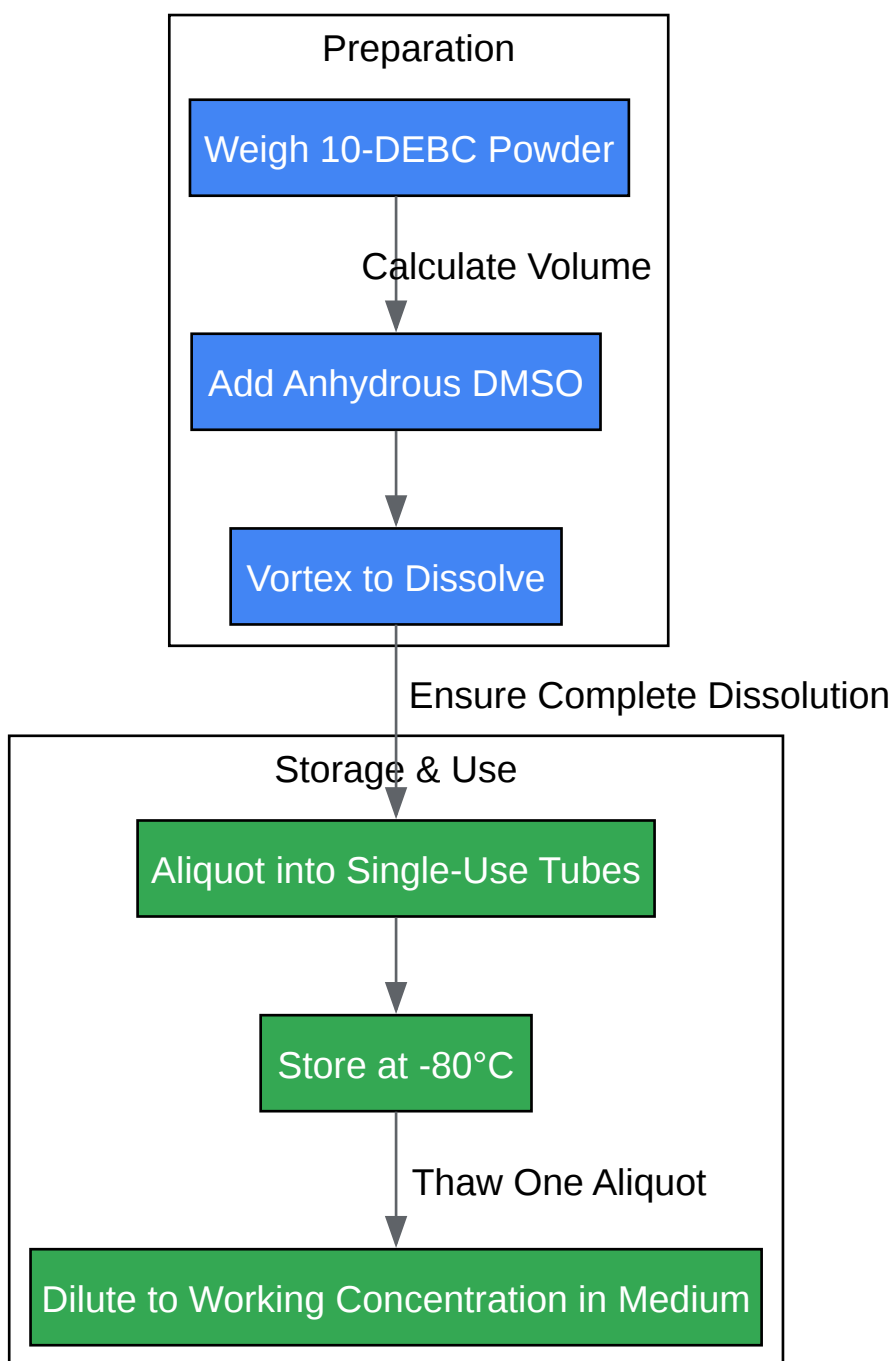
- **Equilibration:** Before opening, allow the vial of **10-DEBC** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture onto the hygroscopic powder.
- **Weighing:** Carefully weigh out the desired amount of **10-DEBC** powder. For example, to prepare 1 ml of a 10 mM stock solution, weigh out 3.81 mg.
 - Calculation: $\text{Volume (L)} \times \text{Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
 - Example: $0.001 \text{ L} \times 0.010 \text{ mol/L} \times 381.34 \text{ g/mol} = 0.00381 \text{ g} = 3.81 \text{ mg}$
- **Dissolution:** Add the weighed powder to a sterile microcentrifuge tube. Add the calculated volume of DMSO (in this example, 1 mL) to the tube.

- **Mixing:** Cap the tube securely and vortex thoroughly until the powder is completely dissolved. If needed, gentle warming in a 37°C water bath or brief sonication can aid dissolution.^[6] Visually inspect the solution against a light source to ensure no particulates remain.
- **Aliquoting:** To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile microcentrifuge tubes.^[7]
- **Storage:** Label the aliquots clearly with the compound name, concentration, solvent, and date of preparation. Store the aliquots protected from light at -20°C for up to one month or at -80°C for up to six months.^[7]

Protocol 2: Preparation of Working Solutions for Cell Culture

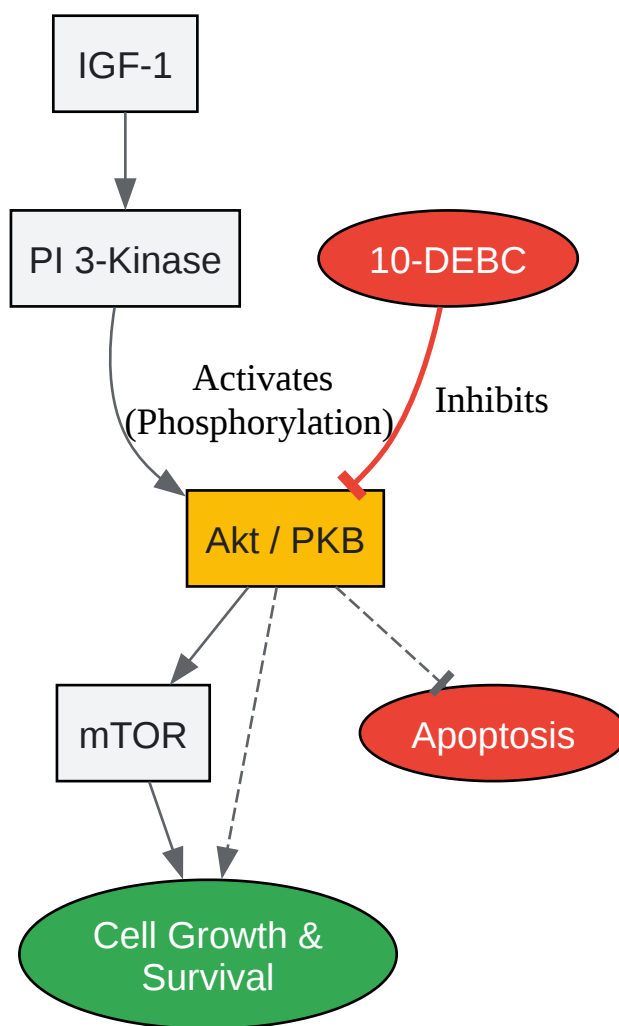
- **Thawing:** Thaw a single aliquot of the 10 mM stock solution at room temperature.
- **Dilution:** Perform a serial dilution of the stock solution into sterile cell culture medium to achieve the desired final working concentration.
 - Example for a 10 µM working solution: Add 1 µL of the 10 mM stock solution to 999 µL of cell culture medium (a 1:1000 dilution). Mix gently by pipetting.
- **Application:** Add the final working solution to your cell cultures. Remember to include a vehicle control (medium with the same final concentration of DMSO) in your experimental design, as DMSO can have effects on cells at higher concentrations.
- **Sterilization (for aqueous stocks):** If using water as the solvent, it is recommended to filter-sterilize the final working solution using a 0.22 µm syringe filter before adding it to sterile cultures.^[7]

Mandatory Visualizations



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Caption: Workflow for **10-DEBC** stock solution preparation and use.



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Caption: **10-DEBC** inhibits the PI3K/Akt signaling pathway.

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